

Application Notes and Protocols for Cartap in Vegetable Pest Management

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Compound of Interest

Compound Name: *Cartap*

Cat. No.: *B107815*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Cartap** hydrochloride for the control of chewing and sucking pests in various vegetable crops. The information is intended to guide researchers in designing and executing robust experiments to evaluate the efficacy and understand the mode of action of this insecticide.

Active Ingredient Profile: Cartap Hydrochloride

Cartap hydrochloride is a nereistoxin analogue insecticide.[1][2][3][4] It functions as a systemic insecticide with both contact and stomach action, making it effective against a broad spectrum of chewing and sucking insect pests.[1][3][5][6]

Mode of Action: **Cartap** hydrochloride acts as a nicotinic acetylcholine receptor (nAChR) blocker in the central nervous system of insects.[1][7][8][9] It competitively displaces acetylcholine at the receptor site, which blocks cholinergic transmission.[7][10] This disruption of nerve impulses leads to paralysis and ultimately the death of the insect due to starvation.[1][2] While it is a derivative of nereistoxin, **Cartap** can directly induce neurotoxicity by blocking the nAChR channel.[7][10]

Target Pests and Vegetable Crops

Cartap has demonstrated efficacy against a wide range of economically important pests in vegetable production.

Table 1: Target Pests and Vegetable Crops for **Cartap** Application

Target Pest	Scientific Name	Vegetable Crop(s)
Diamondback Moth	Plutella xylostella	Cabbage, Cauliflower, Broccoli, Khol Khol[1][5][11][12][13][14][15][16]
American Leafminer	Liriomyza trifolii	Tomatoes[17]
Potato Leaf Miner	Liriomyza huidobrensis	Potatoes[17]
Leaf Miner	Liriomyza spp.	Peas, Tomatoes[2][5]
Whitefly	Bemisia tabaci	Tomatoes, Brinjal, Okra[2][18]
Shoot and Fruit Borer	Leucinodes orbonalis	Brinjal[2]
Fruit Borer	Earias vittella	Okra[18]
Jassids	Amrasca biguttula biguttula	Brinjal, Okra[2][18]
Aphids	Various spp.	Cucurbits, Peach[5]
Thrips	Various spp.	Cucurbits, Potatoes, Onion, Garlic, Ornamentals[5]
Flea Beetle	Various spp.	Cucurbits[5]
Squash Beetle	Epilachna spp.	Cucurbits[5]
Cutworm	Various spp.	Potatoes, Garlic, Onion, Peach[5]
Agromyzidae	(Leaf-mining flies)	Vegetables[1][19][20]
Coleoptera	(Beetles)	Vegetables[1][19][20]
Lepidoptera	(Moths and Butterflies)	Vegetables[1][19][20]

Efficacy Data

The following tables summarize quantitative data from various studies on the efficacy of **Cartap** against key vegetable pests.

Table 2: Efficacy of **Cartap** Hydrochloride 50% SP against Diamondback Moth (*Plutella xylostella*) on Cabbage

Study Reference	Application Rate	Mean Larval Population (per plant)	Yield (q/ha)	Cost-Benefit Ratio
[12]	0.5 ml/L	1.86	215	1:4.8
[13]	375 ml/ha	-	24.75 (kg/plot)	-
[14]	375 ml/ha	Significantly reduced	Significantly higher than control	-

Note: Direct comparison between studies may be limited due to variations in experimental conditions.

Table 3: Efficacy of a Pre-mix Formulation of **Cartap** Hydrochloride 50% SP + Buprofezin 10% EC against Pests on Okra[18]

Application Rate (ml/ha)	Pest	Population Reduction (%)
600	Fruit Borer (<i>Earias vittella</i>)	73.07
750	Fruit Borer (<i>Earias vittella</i>)	75.51
600	Jassid (<i>Amrasca biguttula biguttula</i>)	59.33
750	Jassid (<i>Amrasca biguttula biguttula</i>)	60.87
600	Whitefly (<i>Bemisia tabaci</i>)	69.46
750	Whitefly (<i>Bemisia tabaci</i>)	70.91

Application Protocols

Field Efficacy Trial Protocol (General)

This protocol provides a general framework for conducting field trials to evaluate the efficacy of **Cartap** formulations. Researchers should adapt this protocol to specific local conditions and target pests.

Objective: To determine the field efficacy of **Cartap** hydrochloride in controlling a target pest on a specific vegetable crop.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of three replications. [\[12\]](#)
- Plot Size: To be determined based on crop and available land, ensuring an adequate number of plants for sampling (e.g., 2 rows x 6 m). [\[21\]](#)
- Treatments:
 - Untreated Control (water spray)
 - **Cartap** formulation at various application rates (e.g., recommended rate, half rate, double rate)
 - Positive control (a standard insecticide with known efficacy against the target pest)

Procedure:

- Site Selection and Preparation: Choose a field with a history of the target pest infestation. Prepare the land according to standard agronomic practices for the selected vegetable crop. [\[21\]](#)
- Crop Establishment: Plant or transplant the vegetable crop uniformly across all plots.
- Pest Monitoring: Monitor the field regularly for the presence of the target pest. Initiate treatments when the pest population reaches a pre-determined economic threshold. [\[11\]](#)
- Treatment Application:

- Calibrate spray equipment (e.g., CO₂-pressurized backpack sprayer) to ensure accurate and uniform application.[22]
- Prepare spray solutions according to the treatment plan. For soluble powders (SP), ensure complete dissolution.
- Apply the treatments to the respective plots, ensuring thorough coverage of the plant foliage. Avoid spray drift between plots.
- Data Collection:
 - Pre-treatment count: Record the pest population (e.g., number of larvae per plant, number of adults per leaf) one day before the first application.[14]
 - Post-treatment counts: Record pest populations at regular intervals after application (e.g., 1, 3, 5, 7, and 14 days after treatment).[14]
 - Phytotoxicity assessment: Visually inspect plants for any signs of phytotoxicity (e.g., leaf burn, stunting) at each observation interval.
 - Yield data: At harvest, measure the marketable yield from each plot.[12][13]
- Data Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Residue Analysis Protocol (General - HPLC Method)

This protocol outlines a general procedure for determining **Cartap** residues in vegetable samples using High-Performance Liquid Chromatography (HPLC).

Objective: To quantify the residue levels of **Cartap** hydrochloride in vegetable samples following field application.

Materials:

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometer).[23][24]

- Analytical column suitable for pesticide analysis.
- Certified analytical standard of **Cartap** hydrochloride.
- Solvents (e.g., acetonitrile, water) of HPLC grade.
- Extraction and clean-up materials (e.g., QuEChERS kits, solid-phase extraction cartridges).
[\[25\]](#)[\[26\]](#)

Procedure:

- **Sample Collection:** Collect representative samples of the treated vegetable crop at various pre-harvest intervals (e.g., 0, 1, 3, 7, 14 days after the last application).
- **Sample Preparation:**
 - Homogenize the vegetable samples.
 - Weigh a representative sub-sample.
- **Extraction:**
 - Extract the sample using an appropriate solvent (e.g., acetonitrile) and method (e.g., QuEChERS).[\[26\]](#) This typically involves shaking or blending the sample with the solvent.
- **Clean-up:**
 - Remove interfering co-extractives from the sample extract using techniques like dispersive solid-phase extraction (d-SPE) or solid-phase extraction (SPE) cartridges.[\[25\]](#)
- **Analysis:**
 - Prepare a series of calibration standards from the certified analytical standard.
 - Inject the cleaned-up sample extracts and calibration standards into the HPLC system.
 - Identify and quantify **Cartap** based on its retention time and the calibration curve.
- **Data Reporting:** Report the residue levels in mg/kg (ppm) of the fresh vegetable sample.

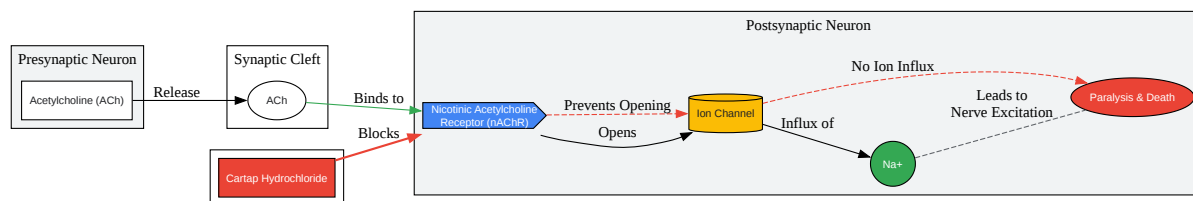
Resistance Management

To delay the development of insecticide resistance, it is crucial to implement a resistance management strategy.

- Mode of Action Group: **Cartap** hydrochloride belongs to the IRAC Group 14 (Nereistoxin analogues).^[17]
- Rotation: Avoid the exclusive and repeated use of **Cartap**. Rotate with insecticides from different IRAC groups that have different modes of action.^{[16][17]}
- Integrated Pest Management (IPM): Incorporate **Cartap** into an IPM program that includes biological, cultural, and other chemical control methods.^{[2][3][4][6][17]}

Visualizations

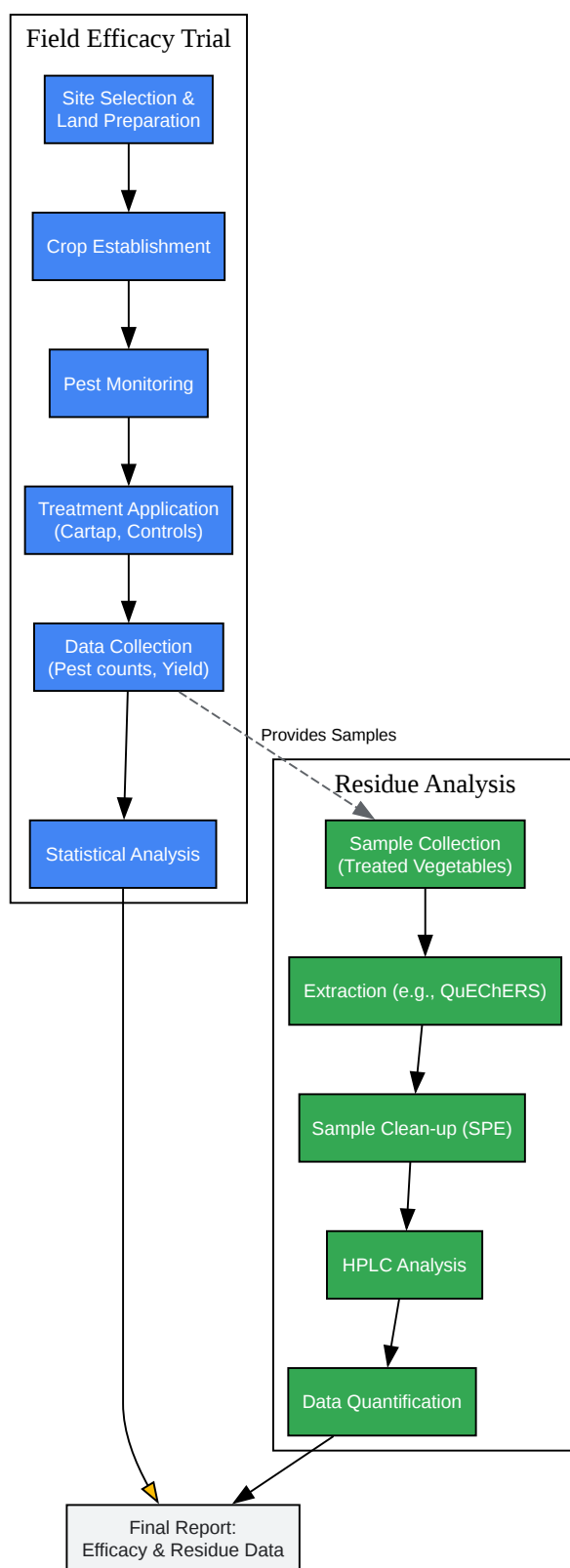
Signaling Pathway



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Caption: Mode of action of **Cartap** hydrochloride at the insect synapse.

Experimental Workflow



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Caption: General workflow for evaluating **Cartap** in vegetables.

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